

# Provisional Safety and Handling Guide for 1-(2-Bromoethoxy)-2-fluorobenzene

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## Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-2-fluorobenzene

Cat. No.: B061342

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A Note on This Document: As of the date of this publication, a comprehensive, verified Safety Data Sheet (SDS) for **1-(2-Bromoethoxy)-2-fluorobenzene** (CAS No. 193220-21-2) is not readily available in public databases. This guide has been meticulously compiled by synthesizing data from structurally analogous compounds to provide a provisional risk assessment and handling protocol. The recommendations herein are based on the anticipated hazards derived from its functional groups—a substituted fluorobenzene ring and a bromoethoxy chain. Researchers must exercise caution and treat this chemical as potentially hazardous until a complete toxicological profile is established.

## Chemical Identification and Structural Analogs

This guide pertains to the chemical compound identified as:

Identifier	Value	Source
Chemical Name	1-(2-Bromoethoxy)-2-fluorobenzene	<a href="#">[1]</a>
CAS Number	193220-21-2	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrFO	<a href="#">[1]</a>
Molecular Weight	219.05 g/mol	<a href="#">[1]</a>

The safety profile in this document is inferred from data on closely related molecules, including:

- 1-(2-Bromoethoxy)-4-fluorobenzene
- 1-(2-Bromoethoxy)-4-fluoro-2-(trifluoromethyl)benzene[2]
- 1-Bromo-2-fluorobenzene[3][4]
- General substituted brominated and fluorinated aromatic compounds.

## Provisional Hazard Assessment

Based on the hazard classifications of its structural analogs, **1-(2-Bromoethoxy)-2-fluorobenzene** should be handled as a substance that poses significant irritation risks.[2][5]

The electrophilic nature of the brominated alkyl chain and the metabolic pathways of substituted benzenes are the primary causal factors for this assessment.

Anticipated GHS Classification:

Hazard Class	Category	GHS Code	Description
Skin Irritation	2	H315	Causes skin irritation. [2][5]
Serious Eye Irritation	2A	H319	Causes serious eye irritation.[2][5]
Specific Target Organ Toxicity	3	H335	May cause respiratory irritation.[2][5]
Acute Toxicity, Oral (Suspected)	4	H302	Harmful if swallowed. [6][7]

Precautionary Statements (P-Statements):

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2][8]
P264	Wash skin thoroughly after handling.[2][6]
P271	Use only outdoors or in a well-ventilated area.[2][6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2][6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]
P312	Call a POISON CENTER or doctor if you feel unwell.[2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[6]
P501	Dispose of contents/container to an approved hazardous waste disposal plant.[6]

## Emergency and First-Aid Protocols

The following procedures are recommended based on protocols for similar irritating and potentially toxic substances. Medical attention should be sought promptly in all cases of significant exposure.

### Experimental Protocol: First-Aid Response

- General Advice:
  - Move the victim out of the dangerous area to fresh air.

- Show this safety guide to the attending physician.[\[9\]](#)
- If Inhaled:
  - Remove the individual to fresh air immediately.
  - If breathing is difficult or has stopped, provide artificial respiration.[\[8\]](#)[\[9\]](#)
  - Seek immediate medical attention.
- In Case of Skin Contact:
  - Immediately remove all contaminated clothing and shoes.
  - Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[9\]](#)
  - If skin irritation occurs or persists, get medical advice.[\[2\]](#)
- In Case of Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[2\]](#)[\[6\]](#)
  - Remove contact lenses if present and easy to do so. Continue rinsing.
  - Seek immediate medical attention, preferably from an ophthalmologist.[\[10\]](#)
- If Swallowed:
  - DO NOT induce vomiting.[\[9\]](#)
  - Rinse the mouth thoroughly with water.
  - Never give anything by mouth to an unconscious person.[\[8\]](#)
  - Call a physician or poison control center immediately.[\[6\]](#)

## Laboratory Handling and Storage

Proper handling and storage are critical to minimizing exposure risk and ensuring chemical stability.

#### 4.1. Engineering Controls and Handling Procedures

- Ventilation: All handling of **1-(2-Bromoethoxy)-2-fluorobenzene** must be conducted in a properly functioning chemical fume hood to minimize inhalation of vapors.[6]
- Ignition Sources: While the flash point is not determined, related bromo- and fluoro-aromatic compounds are often flammable liquids.[3][4][9] Keep the substance away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[3][4][10]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the substance and before any breaks.[6] Contaminated clothing should be removed and washed before reuse.[6]

#### 4.2. Storage Conditions

- Container: Keep the container tightly closed and stored in a dry, cool, and well-ventilated area.[6][9]
- Recommended Temperature: Store at 2-8°C.[1]
- Incompatibilities: Store away from strong oxidizing agents.[6][11]

## Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to prevent skin, eye, and respiratory exposure.

Caption: Risk management workflow for handling **1-(2-Bromoethoxy)-2-fluorobenzene**.

Required PPE:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that meets EN166 or NIOSH standards.[2][6]
- Skin Protection:

- Wear a flame-retardant lab coat.
- Use chemically resistant gloves (e.g., Nitrile or Neoprene). Inspect gloves for integrity before each use and dispose of contaminated gloves properly.[8][12]
- Respiratory Protection: If working outside a fume hood or if vapor concentrations are unknown or high, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

## Physical and Chemical Properties

Quantitative data for this specific compound is limited. The following table includes available data and notes where information is unavailable.

Property	Value	Source/Comment
Appearance	Colorless to light yellow liquid	[1] (Assumed based on analogs)
Odor	Data not available	
Boiling Point	123 °C (at 16 mmHg)	[1]
Melting Point	Data not available	
Flash Point	Data not available	Handle as flammable, per analogs.[3][4][9]
Density	Data not available	
Solubility	Data not available	Likely insoluble in water, soluble in organic solvents.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Expected to be stable under recommended storage conditions.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6][11]

- Hazardous Decomposition Products: Under fire conditions, thermal decomposition is expected to produce hazardous gases including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), hydrogen bromide (HBr), and hydrogen fluoride (HF).[4][8]

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